

Org 25935 solubility in DMSO versus PBS

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Compound of Interest

Compound Name: Org 25935

Cat. No.: B1248844

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Org 25935 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **Org 25935** in common laboratory solvents, Dimethyl Sulfoxide (DMSO) and Phosphate-Buffered Saline (PBS).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Org 25935** in DMSO?

A1: **Org 25935** has a reported solubility of 10 mM in DMSO. This makes DMSO a suitable solvent for preparing stock solutions.

Q2: What is the solubility of **Org 25935** in PBS?

A2: A specific quantitative solubility value for **Org 25935** in PBS is not readily available in the public domain. However, as an organic small molecule, its aqueous solubility is expected to be significantly lower than in DMSO. For experimental purposes, it is common to first dissolve compounds like **Org 25935** in an organic solvent such as DMSO to create a concentrated stock solution, which can then be further diluted into an aqueous buffer like PBS for final experimental concentrations.

Q3: I am observing precipitation when diluting my DMSO stock of **Org 25935** into PBS. What can I do?

A3: This is a common issue when diluting a compound from a high-solubility organic solvent into a lower-solubility aqueous buffer. Here are a few troubleshooting steps:

- Lower the final concentration: The final concentration of **Org 25935** in your PBS solution may be exceeding its aqueous solubility limit. Try performing serial dilutions to determine the maximum achievable concentration in PBS without precipitation.
- Control the percentage of DMSO: When preparing your working solution in PBS, ensure the final concentration of DMSO is as low as possible (typically <1% and often <0.1%) to minimize its co-solvent effects, which could be critical for certain biological assays. Be aware that even small percentages of DMSO can affect cell viability and other experimental outcomes.
- Use a fresh stock solution: Ensure your DMSO stock is not too old and has been stored properly to prevent degradation of the compound.
- Vortex during dilution: When adding the DMSO stock to the PBS, vortex the PBS solution to ensure rapid and even dispersion, which can sometimes help prevent localized high concentrations and subsequent precipitation.
- Consider alternative formulation strategies: For in vivo studies or specific in vitro assays requiring higher concentrations, you may need to explore formulation strategies such as the use of co-solvents, surfactants, or cyclodextrins.

Data Presentation

Solubility of **Org 25935**

Solvent	Reported Solubility
Dimethyl Sulfoxide (DMSO)	10 mM
Phosphate-Buffered Saline (PBS)	Data not available

Note: The aqueous solubility of organic compounds is often significantly lower than in organic solvents like DMSO.

Experimental Protocols

Protocol: Determination of Kinetic Aqueous Solubility

This protocol provides a general method for determining the kinetic solubility of a compound like **Org 25935** in an aqueous buffer such as PBS. This method is suitable for early-stage drug discovery and provides a rapid assessment of solubility.

Materials:

- **Org 25935**
- Dimethyl Sulfoxide (DMSO), anhydrous
- Phosphate-Buffered Saline (PBS), pH 7.4
- 96-well microplates (UV-transparent for analysis)
- Multichannel pipette
- Plate reader with capability to measure absorbance or turbidity
- Vortex mixer

Procedure:

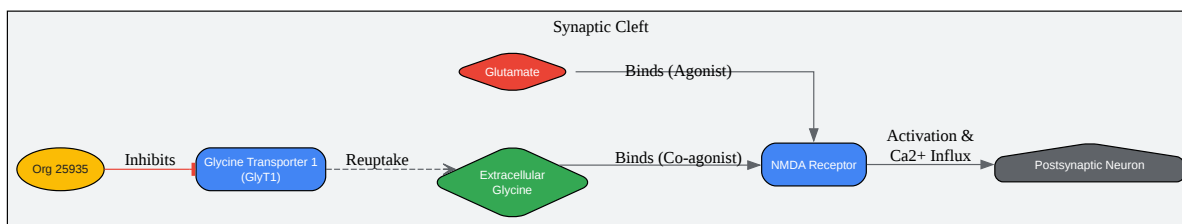
- **Preparation of Stock Solution:** Prepare a high-concentration stock solution of **Org 25935** in DMSO (e.g., 10 mM).
- **Serial Dilutions in DMSO:** If necessary, perform serial dilutions of the stock solution in DMSO to create a range of concentrations.
- **Addition to PBS:** Add a small, fixed volume of the DMSO stock solution (and each dilution) to a larger volume of PBS in the wells of a 96-well plate. A common ratio is 1-2 μL of DMSO stock to 98-199 μL of PBS to keep the final DMSO concentration low.
- **Incubation:** Incubate the plate at room temperature for a set period (e.g., 1-2 hours) with gentle shaking.

- **Precipitation Assessment:** Visually inspect the wells for any signs of precipitation. For a more quantitative measure, use a plate reader to measure the turbidity (light scattering) at a wavelength where the compound does not absorb (e.g., 620 nm). An increase in turbidity indicates precipitation.
- **Determination of Solubility:** The kinetic solubility is defined as the highest concentration that does not show significant precipitation under these conditions.

Mandatory Visualization

Signaling Pathway

Org 25935 is a selective inhibitor of the Glycine Transporter 1 (GlyT1). GlyT1 is responsible for the reuptake of glycine from the synaptic cleft. By inhibiting GlyT1, **Org 25935** increases the extracellular concentration of glycine. Glycine acts as a co-agonist at the NMDA receptor, which is a type of glutamate receptor. For the NMDA receptor to be activated, both glutamate and a co-agonist (like glycine or D-serine) must be bound. Therefore, by increasing glycine levels, **Org 25935** enhances NMDA receptor-mediated neurotransmission.

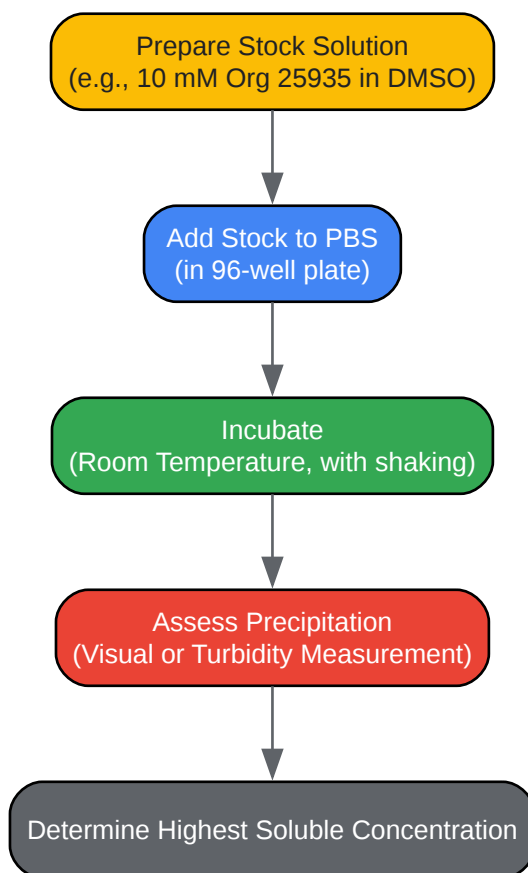


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Caption: Mechanism of action of **Org 25935**.

Experimental Workflow

The following diagram illustrates a typical workflow for assessing the solubility of a compound like **Org 25935** in an aqueous buffer.



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Caption: Kinetic solubility determination workflow.

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